

# Isoindoline hydrochloride CAS number 32372-82-0

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## Compound of Interest

Compound Name: *Isoindoline hydrochloride*

Cat. No.: *B1315244*

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An In-Depth Technical Guide to **Isoindoline Hydrochloride** (CAS 32372-82-0)

This technical guide provides a comprehensive overview of **Isoindoline hydrochloride** (CAS 32372-82-0), a versatile heterocyclic compound with significant applications in pharmaceutical development and organic synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development, offering detailed information on its properties, synthesis, and biological significance.

## Physicochemical Properties

**Isoindoline hydrochloride**, also known as 2,3-dihydro-1H-isoindole hydrochloride, is a white to off-white crystalline solid. Its hydrochloride salt form enhances stability and solubility, making it suitable for various applications in research and pharmaceutical formulations. The compound should be stored in an inert atmosphere at room temperature.

Property	Value	References
CAS Number	32372-82-0	
Molecular Formula	C <sub>8</sub> H <sub>10</sub> ClN	
Molecular Weight	155.62 g/mol (or 155.63 g/mol )	
Appearance	White to light yellow/off-white crystalline powder/solid	
Melting Point	255-256 °C or 259-263 °C	
Purity	≥96%, >98.0%(T)(HPLC)	
Solubility	Soluble in water and various organic solvents	
InChI Key	NOVIRODZMIZUPA-UHFFFAOYSA-N	
SMILES	c1ccc2CNCCc2c1.Cl	

## Synthesis and Characterization

The synthesis of **isoindoline hydrochloride** can be achieved through several methods, with two prominent approaches being domino reactions and electrochemical reduction.

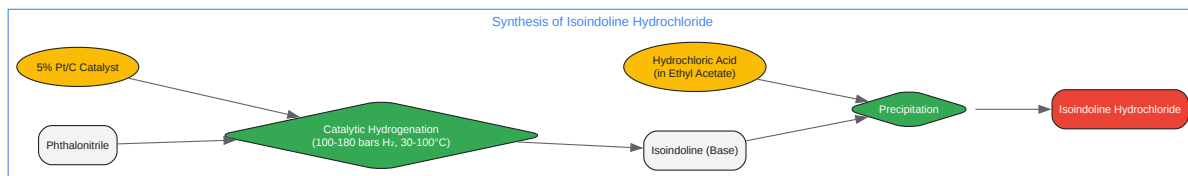
Experimental Protocols:

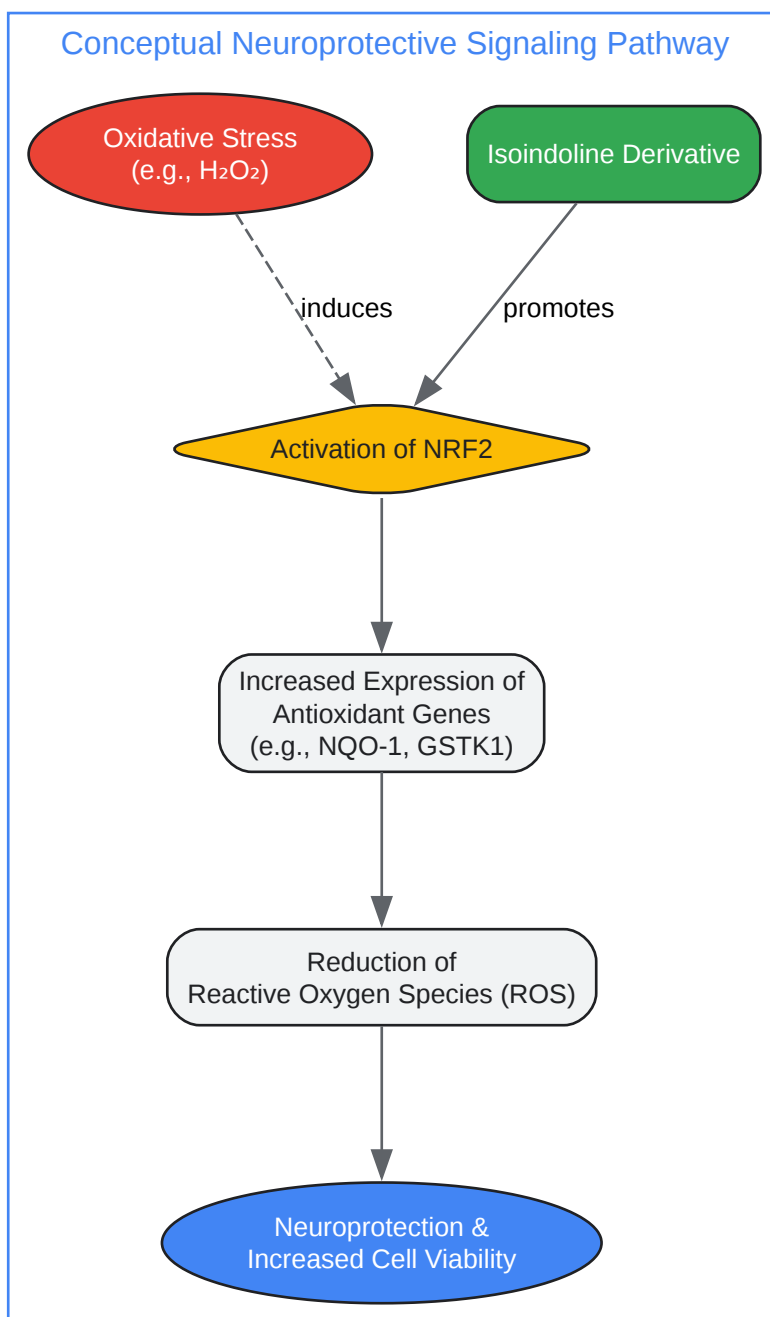
- **Domino Reaction Synthesis:** A notable method involves a domino reaction that utilizes donor-acceptor cyclopropanes with bromomethyl groups in the ortho position of aromatic substituents, combined with primary amines.
- **Electrochemical Reduction:** Another established method is the electrochemical reduction of phthalimide.

The structural integrity and purity of synthesized **Isoindoline hydrochloride** are typically confirmed using a range of analytical techniques.

#### Analytical Methods:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are used to elucidate the chemical structure. The  $^1\text{H}$  NMR spectrum of **isoindoline hydrochloride** shows characteristic signals corresponding to its unique structure.
- High-Performance Liquid Chromatography (HPLC): HPLC is employed to determine the purity of the compound.
- Mass Spectrometry (MS): Techniques like LC-MS provide information on the molecular weight and fragmentation pattern of the molecule.
- Infrared (IR) Spectroscopy: IR spectroscopy is a powerful tool for characterizing the vibrational modes of the molecule, which can help in identifying functional groups and confirming the structure.





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- To cite this document: BenchChem. [Isoindoline hydrochloride CAS number 32372-82-0]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1315244#isoindoline-hydrochloride-cas-number-32372-82-0]

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